

# Application Notes and Protocols: Synthesis of N-(3,4,5-trimethoxybenzyl)aniline

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## Compound of Interest

Compound Name: *N*-(3,4,5-trimethoxybenzyl)aniline

Cat. No.: B3107677

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## Abstract

This document provides a detailed protocol for the synthesis of **N-(3,4,5-trimethoxybenzyl)aniline**, a compound of interest in medicinal chemistry due to the prevalence of the 3,4,5-trimethoxyphenyl moiety in biologically active molecules. The synthesis is achieved via a one-pot reductive amination of 3,4,5-trimethoxybenzaldehyde with aniline, utilizing sodium borohydride as the reducing agent. This protocol offers a straightforward and efficient method for the preparation of this compound for further research and development.

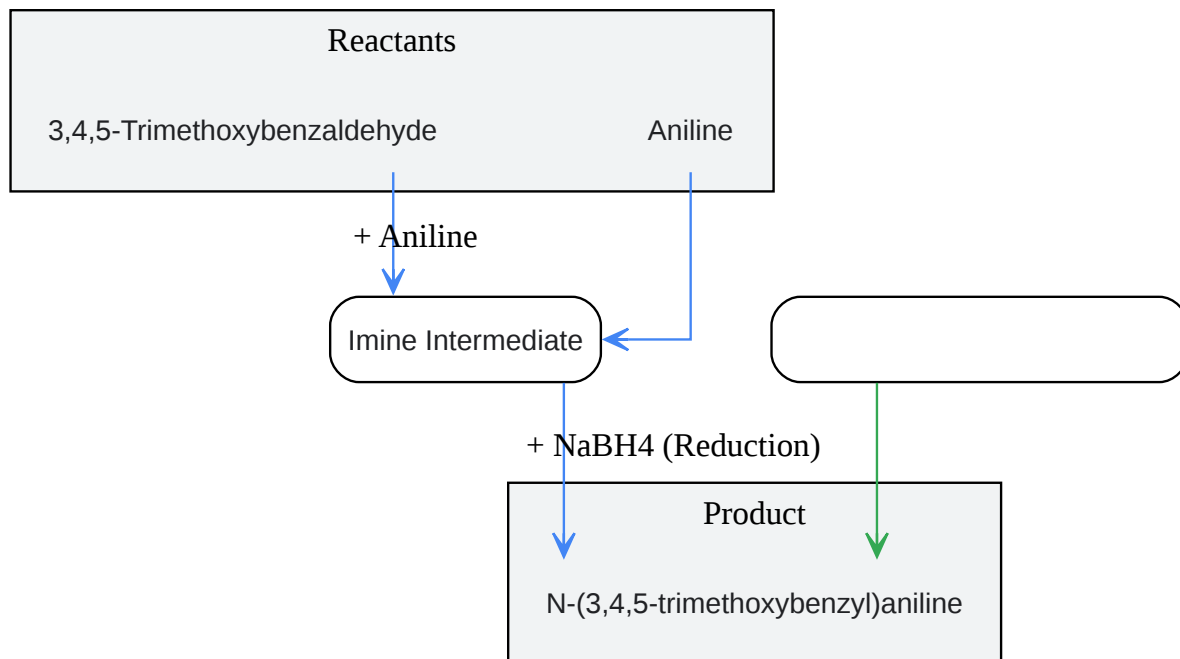
## Introduction

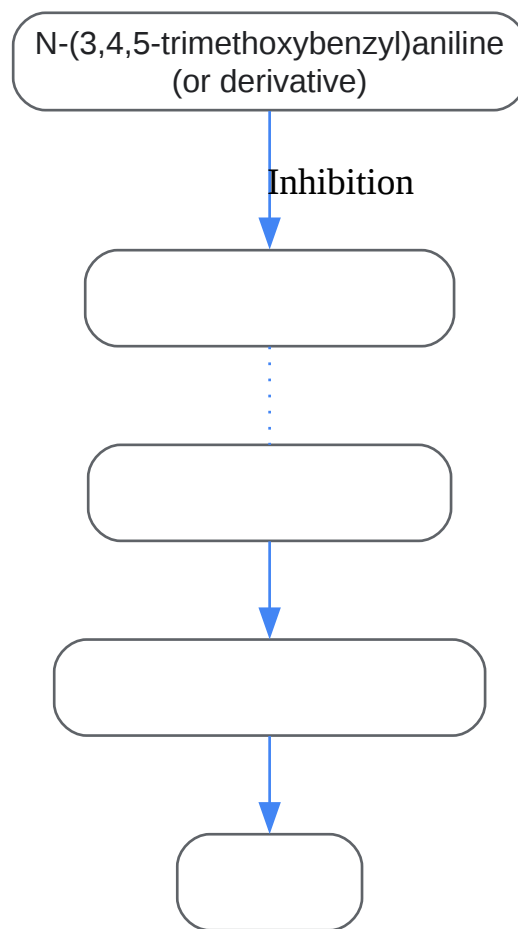
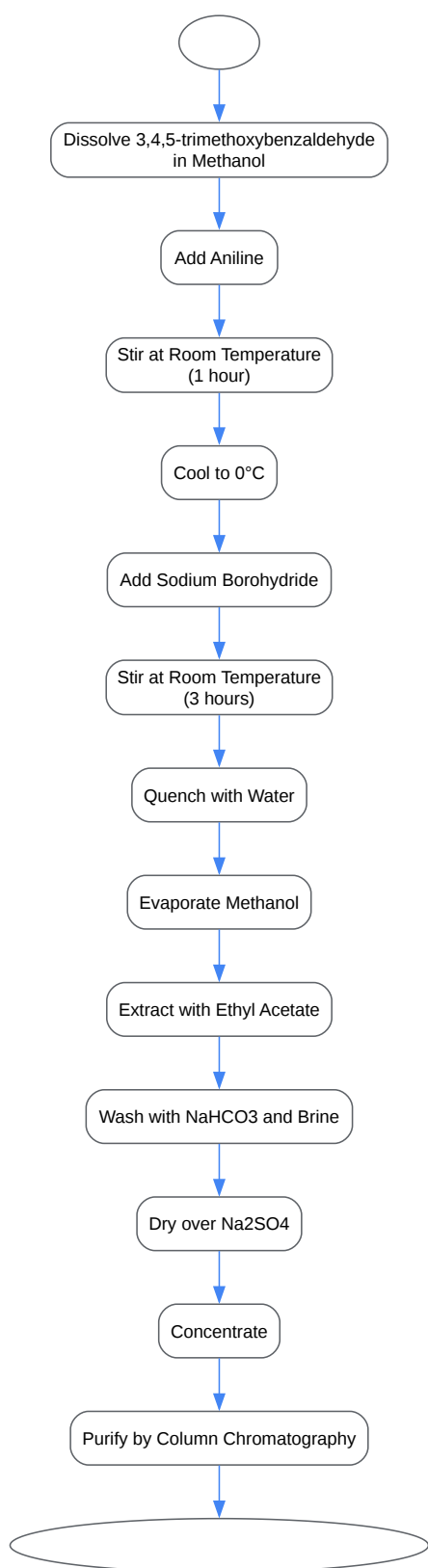
The 3,4,5-trimethoxyphenyl group is a key pharmacophore found in a variety of natural and synthetic compounds exhibiting a wide range of biological activities, including anticancer and antitubulin effects.[1][2] The synthesis of derivatives containing this moiety is therefore of significant interest to the drug discovery community. **N-(3,4,5-trimethoxybenzyl)aniline** serves as a valuable scaffold for the development of novel therapeutic agents. The protocol described herein details a reliable method for its preparation.

## Reaction Scheme

The synthesis of **N-(3,4,5-trimethoxybenzyl)aniline** proceeds through a reductive amination reaction. First, 3,4,5-trimethoxybenzaldehyde reacts with aniline to form an intermediate imine

(Schiff base). This intermediate is then reduced in situ by sodium borohydride to yield the final secondary amine product.





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## References

- 1. Natural antitubulin agents: importance of 3,4,5-trimethoxyphenyl fragment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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